

# In-Depth Technical Guide: Safety and Handling of 5-Methoxysalicylic Acid Powder

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 5-Methoxysalicylic Acid

Cat. No.: B147046

[Get Quote](#)

Audience: Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for **5-Methoxysalicylic acid** powder, intended for use by professionals in research and drug development. The following sections detail the hazardous properties, handling procedures, personal protective equipment, emergency protocols, and toxicological data.

## Hazard Identification and Classification

**5-Methoxysalicylic acid** is classified as a hazardous substance. The primary hazards are skin and eye irritation.<sup>[1][2]</sup> Ingestion may also be harmful.<sup>[3]</sup>

GHS Classification:

- Skin Irritation (Category 2)<sup>[1][2]</sup>
- Serious Eye Irritation (Category 2A)<sup>[1][2]</sup>
- Acute Toxicity, Oral (Category 4)<sup>[3]</sup>
- Reproductive Toxicity (Category 2)<sup>[3]</sup>

Hazard Statements:

- H302: Harmful if swallowed.<sup>[3]</sup>

- H315: Causes skin irritation.[1][2]
- H318: Causes serious eye damage.[3]
- H319: Causes serious eye irritation.[1][2]
- H361: Suspected of damaging fertility or the unborn child.[3]

Signal Word: Warning[1][2] or Danger[3] depending on the supplier's classification.

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **5-Methoxysalicylic acid** is provided in the table below. This data is essential for understanding its behavior and for safe handling and storage.

Property	Value	Reference
Molecular Formula	C <sub>8</sub> H <sub>8</sub> O <sub>4</sub>	[2][4]
Molecular Weight	168.15 g/mol	[2]
Appearance	Beige fine crystalline powder	[4][5]
Melting Point	142 - 146 °C	[2][5]
Boiling Point	124 °C at 0.2 mmHg	[4]
Solubility	Soluble in water.	[5]
Flash Point	70 °C (lit.)	[4]

## Handling and Storage

Proper handling and storage procedures are critical to minimize exposure and ensure the stability of the compound.

### 3.1 Handling:

- Handle in a well-ventilated area, preferably in a chemical fume hood to avoid dust inhalation.  
[4][6]
- Avoid breathing dust, fume, gas, mist, vapors, or spray.[4]
- Wash hands and face thoroughly after handling.[1][6]
- Do not eat, drink, or smoke when using this product.[3]
- Avoid contact with skin, eyes, and clothing.[1][6]
- Use appropriate personal protective equipment (see Section 4.0).

### 3.2 Storage:

- Store in a cool, dry, and well-ventilated place.[1][4]
- Keep the container tightly closed.[1][4][6]
- Store locked up.[4]
- Store away from incompatible materials such as strong oxidizing agents.[1][6]

## Exposure Controls and Personal Protection

Engineering controls and personal protective equipment (PPE) are necessary to protect personnel from the hazards of **5-Methoxysalicylic acid** powder.

### 4.1 Engineering Controls:

- Use a local exhaust ventilation system or handle the powder in a chemical fume hood to control dust levels.[1][6]
- Ensure eyewash stations and safety showers are readily accessible.[7]

4.2 Personal Protective Equipment (PPE): The following diagram illustrates the recommended PPE for handling **5-Methoxysalicylic acid** powder.

Figure 1: Recommended Personal Protective Equipment for handling **5-Methoxysalicylic acid** powder.

## First-Aid Measures

In the event of exposure, immediate first aid is crucial.

Exposure Route	First-Aid Measures
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.[4]
Skin Contact	Take off contaminated clothing and wash it before reuse.[1] Wash the affected area with plenty of soap and water. If skin irritation occurs, get medical advice/attention.[1][6]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][6] If eye irritation persists, get medical advice/attention.[1][6]
Ingestion	Rinse mouth. Call a POISON CENTER or doctor if you feel unwell.[3]

## Accidental Release Measures

In case of a spill, follow these procedures to mitigate the hazard.

- Personal Precautions: Use personal protective equipment as outlined in Section 4.0. Keep unnecessary personnel away from the spill area.[6]
- Environmental Precautions: Prevent the product from entering drains.[6]
- Methods for Cleaning Up: Sweep up the powder, taking care not to create dust, and place it in a suitable, labeled container for disposal.[6]

## Toxicological Information

The toxicological properties of **5-Methoxysalicylic acid** have not been fully investigated.<sup>[5]</sup> The available data is summarized below.

Toxicity Metric	Value
Acute Oral Toxicity	Category 4 (Harmful if swallowed) <sup>[3]</sup>
Skin Corrosion/Irritation	Causes skin irritation <sup>[1][2]</sup>
Serious Eye Damage/Irritation	Causes serious eye irritation <sup>[1][2]</sup>
Carcinogenicity	No data available
Mutagenicity	No data available
Reproductive Toxicity	Suspected of damaging fertility or the unborn child <sup>[3]</sup>
Specific Target Organ Toxicity (Single Exposure)	No data available
Specific Target Organ Toxicity (Repeated Exposure)	No data available

Signaling Pathways: No specific toxicological signaling pathways for **5-Methoxysalicylic acid** have been described in the available scientific literature. Its biological activity appears to be primarily related to its use as a matrix in mass spectrometry and as an absorption enhancer for other compounds.<sup>[8][9]</sup>

## Experimental Protocols for Safety Assessment

While specific experimental data for **5-Methoxysalicylic acid** is limited, its safety profile would be determined using standardized methodologies, such as the OECD Guidelines for the Testing of Chemicals. The following are summaries of the likely protocols to be used.

8.1 Skin Irritation Testing (based on OECD Guideline 439): This in vitro test uses a reconstructed human epidermis (RhE) model to assess skin irritation potential.<sup>[4]</sup>

- Tissue Preparation: Commercially available RhE models are equilibrated.

- Application of Test Substance: A fixed dose of **5-Methoxysalicylic acid** powder is applied directly to the surface of the epidermal model.
- Exposure and Incubation: After a defined exposure period, the tissues are rinsed and incubated.
- Viability Assessment: Tissue viability is measured using a colorimetric assay (e.g., MTT assay), which quantifies the metabolic activity of viable cells.
- Classification: A reduction in cell viability below a certain threshold (typically  $\leq 50\%$ ) indicates that the substance is an irritant.[7]

8.2 Eye Irritation Testing (based on OECD Guideline 405): This in vivo test is typically a last resort after in vitro methods have been considered.[5]

- Animal Selection: Healthy, adult albino rabbits are used.
- Test Substance Application: A single dose of the test substance is applied to the conjunctival sac of one eye of the animal. The other eye serves as a control.[10]
- Observation: The eyes are examined at 1, 24, 48, and 72 hours after application for signs of irritation, such as redness, swelling, and discharge.[11] The observation period may be extended to assess the reversibility of any effects.[11]
- Scoring: The severity of the ocular lesions is scored at each observation point.

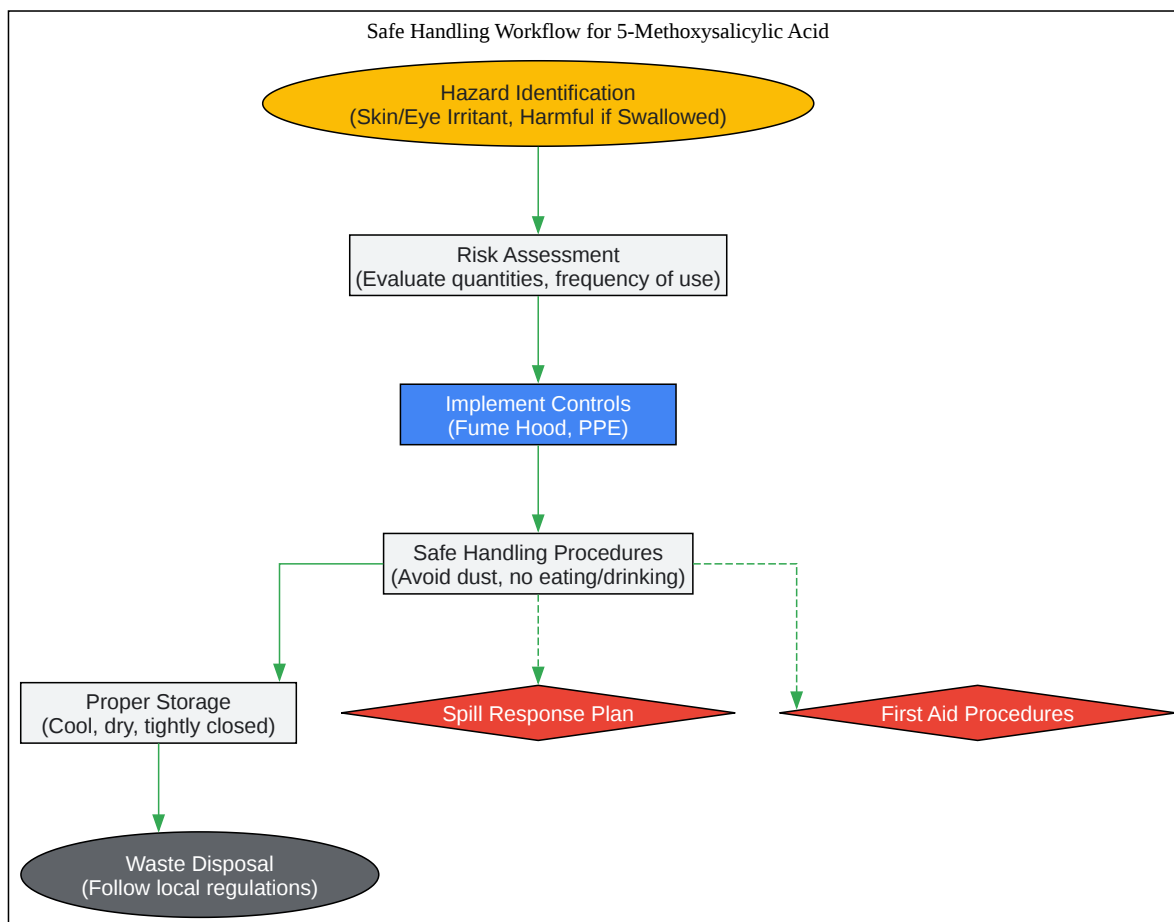
8.3 Acute Oral Toxicity Testing (based on OECD Guideline 423 - Acute Toxic Class Method): This method is used to determine the acute oral toxicity of a substance.[6]

- Animal Selection: A small group of animals (typically female rats) is used for each step of the test.[6]
- Dosing: The substance is administered orally at one of several fixed dose levels (e.g., 5, 50, 300, 2000 mg/kg body weight).
- Observation: The animals are observed for a period of 14 days for signs of toxicity and mortality.[6]

- Stepwise Procedure: The outcome of the first test group determines the dose for the next group. The test is stopped when enough information is gathered to classify the substance according to the Globally Harmonised System (GHS).[6]

## Safety and Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **5-Methoxysalicylic acid** powder, from initial assessment to final disposal.



[Click to download full resolution via product page](#)

Figure 2: Logical workflow for the safe handling of **5-Methoxysalicylic acid** powder.



## Disposal Considerations

Dispose of **5-Methoxysalicylic acid** powder and its containers in accordance with all applicable local, state, and federal regulations. Do not allow the material to enter drains or waterways.

## Conclusion

**5-Methoxysalicylic acid** powder presents manageable hazards, primarily skin and eye irritation, if handled with the appropriate precautions. Adherence to the guidelines outlined in this document, including the use of engineering controls, proper personal protective equipment, and established safe handling practices, is essential for minimizing risk to laboratory personnel. A thorough understanding of the available toxicological data and emergency procedures will further ensure a safe working environment.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. researchgate.net [researchgate.net]
- 2. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 3. oecd.org [oecd.org]
- 4. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 5. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 6. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 7. x-cellr8.com [x-cellr8.com]
- 8. 5-Methoxysalicylic acid | 2612-02-4 [chemicalbook.com]
- 9. 5-methoxysalicylic acid, 2612-02-4 [thegoodscentcompany.com]
- 10. oecd.org [oecd.org]
- 11. ntp.niehs.nih.gov [ntp.niehs.nih.gov]

- To cite this document: BenchChem. [In-Depth Technical Guide: Safety and Handling of 5-Methoxysalicylic Acid Powder]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b147046#safety-and-handling-precautions-for-5-methoxysalicylic-acid-powder]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)